

Fluorescent Probe C13H16CIN5O4: Application Notes and Protocols Not Available

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Compound of Interest

Compound Name: C13H16CIN5O4

Cat. No.: B15172937

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Comprehensive searches for the chemical formula **C13H16CIN5O4** have not identified a known fluorescent probe with this specific composition. As a result, detailed application notes and protocols for its use cannot be provided at this time.

Extensive database searches, including chemical repositories and scientific literature, did not yield any specific, well-characterized fluorescent probe matching the molecular formula **C13H16CIN5O4**. While the elemental composition suggests a potential organic molecule, there is no public record of its synthesis, characterization, or application as a fluorescent probe for research, diagnostics, or drug development.

Therefore, the creation of detailed application notes, experimental protocols, quantitative data tables, and visualizations of signaling pathways or experimental workflows is not possible without established scientific data on such a compound.

For researchers, scientists, and drug development professionals interested in fluorescent probes, it is recommended to consult literature on established and well-documented fluorescent dyes. Key classes of fluorescent probes with extensive applications include, but are not limited to:

- Fluorescein and Rhodamine derivatives: Widely used for their high quantum yields and photostability in various biological applications.
- Cyanine dyes (e.g., Cy3, Cy5, Cy7): Popular for their tunable fluorescence in the visible and near-infrared regions, making them suitable for in vivo imaging.

- BODIPY dyes: Known for their sharp emission spectra, high molar extinction coefficients, and relative insensitivity to solvent polarity and pH.
- Quantum dots: Semiconductor nanocrystals with broad excitation spectra and narrow, size-tunable emission spectra, offering advantages in multiplexed imaging.

When selecting a fluorescent probe, it is crucial to consider factors such as:

- Excitation and Emission Wavelengths: To match available instrumentation and minimize autofluorescence.
- Quantum Yield and Molar Extinction Coefficient: Which determine the brightness of the probe.
- Photostability: Resistance to photobleaching during imaging.
- Target Specificity: The ability to selectively bind to the analyte of interest.
- Biocompatibility and Cell Permeability: For applications in living cells and organisms.

Should a novel fluorescent probe with the formula **C₁₃H₁₆ClN₅O₄** be synthesized and characterized in the future, the scientific community would require peer-reviewed publications detailing its properties and applications before standardized protocols can be developed.

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